

How to dissolve (7S)-BAY-593 for stock solution

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Compound of Interest

Compound Name: (7S)-BAY-593

Cat. No.: B15615162

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Technical Support Center: (7S)-BAY-593

This guide provides researchers, scientists, and drug development professionals with detailed instructions and answers to frequently asked questions regarding the handling and preparation of **(7S)-BAY-593** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(7S)-BAY-593**?

A1: The recommended solvent for dissolving **(7S)-BAY-593** is Dimethyl Sulfoxide (DMSO).

Q2: I am having difficulty dissolving **(7S)-BAY-593** in DMSO. What should I do?

A2: If you encounter solubility issues, ultrasonic treatment can aid in the dissolution of **(7S)-BAY-593** in DMSO. It is also important to use newly opened, anhydrous DMSO, as the compound is hygroscopic and the presence of water can significantly impact solubility.^[1]

Q3: What is the maximum concentration at which I can dissolve **(7S)-BAY-593** in DMSO?

A3: **(7S)-BAY-593** can be dissolved in DMSO at concentrations up to 116.67 mg/mL (244.83 mM).^[1] Another source suggests a solubility of at least 10 mM in DMSO.^[2]

Q4: How should I store the **(7S)-BAY-593** stock solution?

A4: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^{[1][3]} For long-term storage, it is recommended to store the stock solution at -80°C for up to 6

months or at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)

Quantitative Solubility Data

The following table summarizes the solubility of **(7S)-BAY-593** in DMSO.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	116.67	244.83	Ultrasonic treatment may be required. [1]
DMSO	Not Specified	10	

Note: The molecular weight of **(7S)-BAY-593** is 476.54 g/mol .[\[4\]](#)

Experimental Protocol: Preparation of a (7S)-BAY-593 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **(7S)-BAY-593** in DMSO.

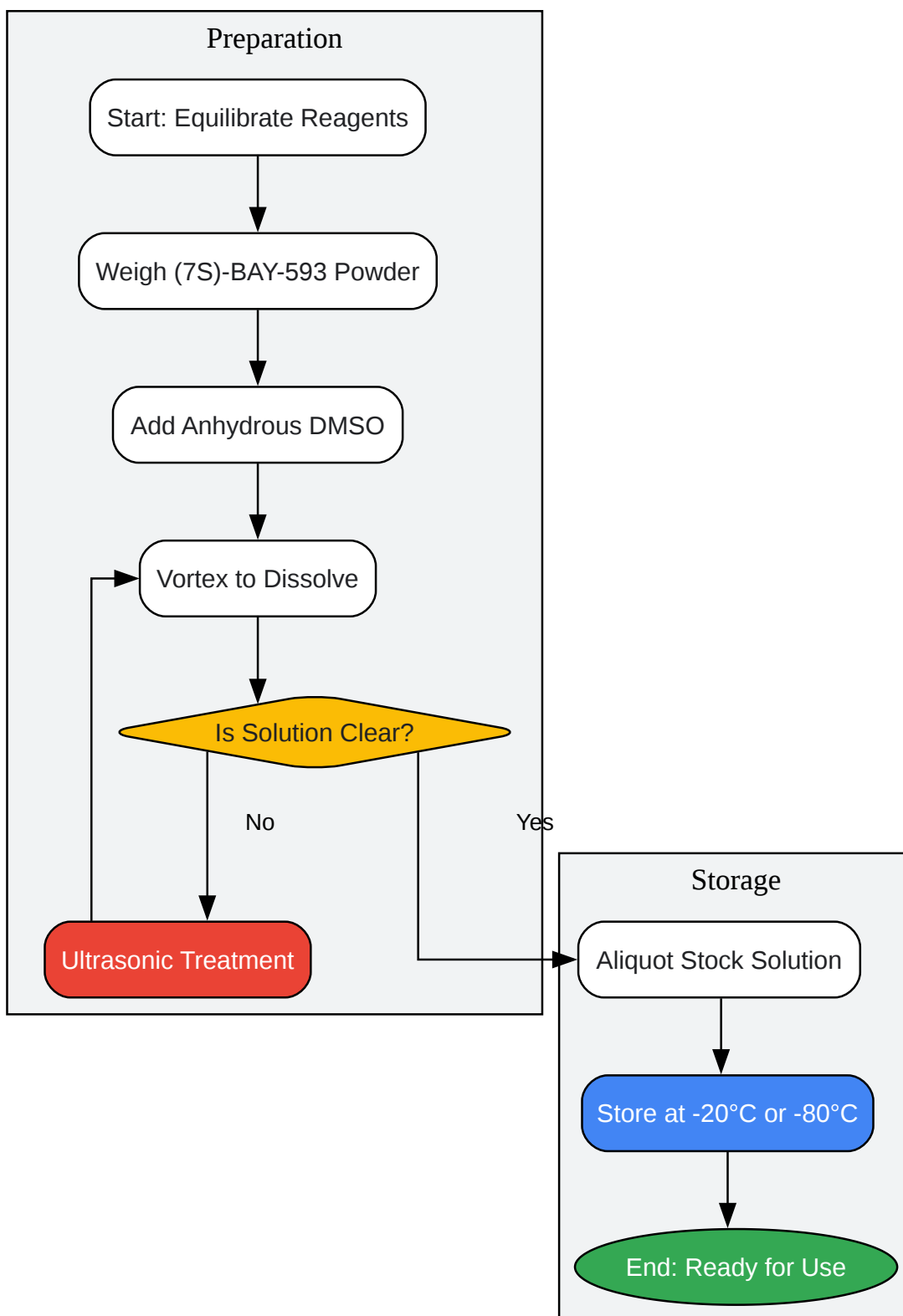
Materials:

- **(7S)-BAY-593** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- **Equilibrate Reagents:** Allow the **(7S)-BAY-593** powder and anhydrous DMSO to reach room temperature before opening to prevent condensation.
- **Weigh Compound:** Accurately weigh the desired amount of **(7S)-BAY-593** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.77 mg of the compound (Molecular Weight = 476.54 g/mol).
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the **(7S)-BAY-593** powder.
- **Dissolve Compound:** Vortex the solution thoroughly to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for short intervals until the solution is clear.
- **Aliquot and Store:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][3]}

Experimental Workflow



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Caption: Workflow for preparing a **(7S)-BAY-593** stock solution.

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